

# Berkelium Laboratory Technical Support Center: Minimizing Radioactive Contamination

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## Compound of Interest

Compound Name: *Berkelium*  
CAS No.: *7440-40-6*  
Cat. No.: *B1215314*

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This technical support center provides essential guidance on minimizing radioactive contamination in laboratories working with **berkelium** (Bk). Given that **Berkelium-249** is a beta emitter that decays into Californium-249, a strong alpha emitter, all procedures must account for the hazards of both radionuclides. Strict adherence to these protocols is crucial for ensuring personnel safety and the integrity of experimental data.

## Frequently Asked Questions (FAQs)

Q1: What are the primary sources of radioactive contamination in a **berkelium** lab?

A1: The primary sources of contamination include:

- Aerosols: Generation of airborne particles during sample handling, dissolution, or transfer.
- Spills: Accidental spillage of liquids containing **berkelium** or its decay products.

- Improper Glovebox Technique: Breaches in glovebox integrity, improper transfer of materials in and out of the glovebox, and inadequate cleaning of the glovebox interior.
- Contaminated Equipment: Use of tools, glassware, and other equipment that has not been properly decontaminated.
- Personal Protective Equipment (PPE) Failure: Breaches in gloves, lab coats, or other protective gear.
- Waste Handling: Improper segregation, packaging, or storage of radioactive waste.

Q2: What are the immediate steps to take in case of a suspected **berkelium** spill?

A2: In the event of a suspected spill, follow the S.W.I.M. procedure:

- S - Stop the work: Immediately cease all activities.
- W - Warn others: Alert all personnel in the vicinity.
- I - Isolate the area: Cordon off the affected area to prevent the spread of contamination.
- M - Minimize exposure: Evacuate the immediate area and prevent anyone from leaving the laboratory until they have been monitored for contamination. Immediately notify the Radiation Safety Officer (RSO).

Q3: How do I decontaminate surfaces contaminated with **berkelium**?

A3: For non-porous surfaces, a multi-step decontamination process is recommended. Start with a mild cleaning agent and progress to more aggressive solutions if necessary. A common and effective decontamination solution for transuranic elements is a solution of Diethylenetriaminepentaacetic acid (DTPA). A typical preparation involves a 1% to 5% solution of DTPA in a buffered aqueous solution. Always perform a wipe test after each decontamination step to assess effectiveness. For porous surfaces that cannot be effectively decontaminated, the material should be treated as radioactive waste.

Q4: What type of shielding is required when working with **Berkelium-249**?

A4: **Berkelium-249** is primarily a beta emitter. Low-Z materials like acrylic (Plexiglas) are effective for shielding beta particles to minimize the production of secondary X-rays (bremsstrahlung). As **Berkelium-249** decays to Californium-249, an alpha emitter, the primary concern becomes containment rather than shielding for the alpha particles, as they are easily stopped by a thin layer of material, such as the walls of a glovebox or even a sheet of paper.[1]  
[2]

## Troubleshooting Guides

### Issue 1: Persistent Alpha Contamination Detected on Surfaces After Decontamination

Problem: Routine wipe tests continue to show alpha contamination levels above the permissible limits even after cleaning with standard detergents.

Possible Causes:

- Ineffective decontamination solution for the chemical form of the contaminant.
- Contamination has penetrated a porous surface.
- "Fixed" contamination that is not easily removed by wiping.
- Interference from radon and its progeny in the counting instrument.

Troubleshooting Steps:

- **Verify Instrument Background:** Before taking further action, check the background count rate of your alpha survey meter or liquid scintillation counter to rule out instrument malfunction or high background radiation.
- **Use a Chelating Agent:** Switch to a decontamination solution containing a chelating agent like DTPA or EDTA. These agents are more effective at binding with transuranic elements and removing them from surfaces.
- **Consider the Surface:** If the contamination is on a porous surface (e.g., unsealed concrete, wood), it may be impossible to decontaminate fully. In such cases, the area may need to be shielded, sealed with an epoxy paint, or the material disposed of as radioactive waste.

- **Perform a More Aggressive Decontamination:** If the surface is non-porous and contamination persists, a more aggressive cleaning method may be necessary. This could involve using a mild abrasive cleaner, but this should be done with caution to avoid damaging the surface and creating more contamination. Consult with your RSO before using abrasive methods.
- **Let it Decay:** If the contamination is from a short-lived alpha emitter and the area can be safely isolated, allowing for radioactive decay may be a viable option. However, this is not practical for the long-lived Californium-249 (half-life of 351 years).[3]

## Issue 2: Elevated Beta Counts on a Wipe Test from a "Clean" Area

**Problem:** A wipe test from an area believed to be free of contamination shows beta activity significantly above background levels.

Possible Causes:

- Cross-contamination from a contaminated area.
- Improperly disposed of waste.
- Contaminated PPE being worn outside of a designated area.
- A previously undetected small spill.

Troubleshooting Steps:

- **Isolate and Re-survey:** Immediately isolate the area where the wipe was taken. Conduct a more thorough survey of the surrounding area with a beta-sensitive survey meter to determine the extent of the contamination.
- **Trace the Source:** Review recent activities in and around the contaminated area. Check logbooks, waste disposal records, and interview personnel to identify the potential source of the contamination.
- **Decontaminate:** Once the extent of the contamination is known, decontaminate the area using appropriate procedures. For beta contamination from Bk-249, a standard laboratory

detergent may be sufficient.

- Review and Reinforce Procedures: This incident should trigger a review of laboratory procedures for handling radioactive materials, waste disposal, and donning/doffing of PPE. Additional training for personnel may be necessary to prevent recurrence.

## Quantitative Data Summary

Parameter	Berkelium-249 (Bk-249)	Californium-249 (Cf-249)
Half-life	330 days[4]	351 years[3]
Primary Emission	Beta ( $\beta^-$ )	Alpha ( $\alpha$ )[5]
Specific Activity	$1.59 \times 10^{13}$ Bq/g	$1.51 \times 10^{11}$ Bq/g
Shielding Requirement	Low-Z material (e.g., Acrylic) to minimize bremsstrahlung.[6][7]	Containment (e.g., glovebox) is sufficient.[1][2]
NRC Removable Surface Contamination Limit (Alpha Emitters)	Not Applicable (Beta Emitter)	20 dpm/100 cm <sup>2</sup> (for unrestricted areas)[8]
NRC Total Surface Contamination Limit (Alpha Emitters)	Not Applicable (Beta Emitter)	100 dpm/100 cm <sup>2</sup> (for unrestricted areas)[8]

Note: In the absence of specific regulatory limits for **Berkelium-249** (a beta emitter), it is best practice to maintain contamination levels As Low As Reasonably Achievable (ALARA). For Californium-249, the limits for transuranics and other alpha emitters should be followed.

## Experimental Protocols

### Protocol 1: Wipe Test for Removable Alpha and Beta Contamination

Objective: To determine the level of removable radioactive contamination on a surface.

Materials:

- Filter paper or cotton swabs

- Liquid scintillation vials
- Liquid scintillation cocktail
- Forceps
- Marking pen
- Survey map of the area

Procedure:

- Put on appropriate PPE (lab coat, double gloves).
- Using forceps, take a piece of filter paper or a swab.
- Wipe a 100 cm<sup>2</sup> area (approximately 4x4 inches) of the surface to be tested. Apply firm, even pressure.
- For alpha emitters, it is recommended to use a dry wipe to avoid shielding the alpha particles. For beta emitters, the wipe can be slightly moistened with ethanol or deionized water to improve collection efficiency.<sup>[9][10]</sup>
- Place the wipe in a labeled liquid scintillation vial.
- On a survey map, record the location corresponding to the vial number.
- Prepare a "blank" vial containing an unused wipe to determine the background radiation level.
- In the laboratory, add the appropriate liquid scintillation cocktail to each vial.
- Analyze the samples using a liquid scintillation counter with alpha-beta discrimination capabilities.
- Calculate the removable contamination in dpm/100 cm<sup>2</sup> by subtracting the background count rate from the sample count rate and accounting for the counter's efficiency.

## Protocol 2: Decontamination of Glassware Contaminated with Berkelium

Objective: To safely and effectively decontaminate glassware for reuse or disposal.

Materials:

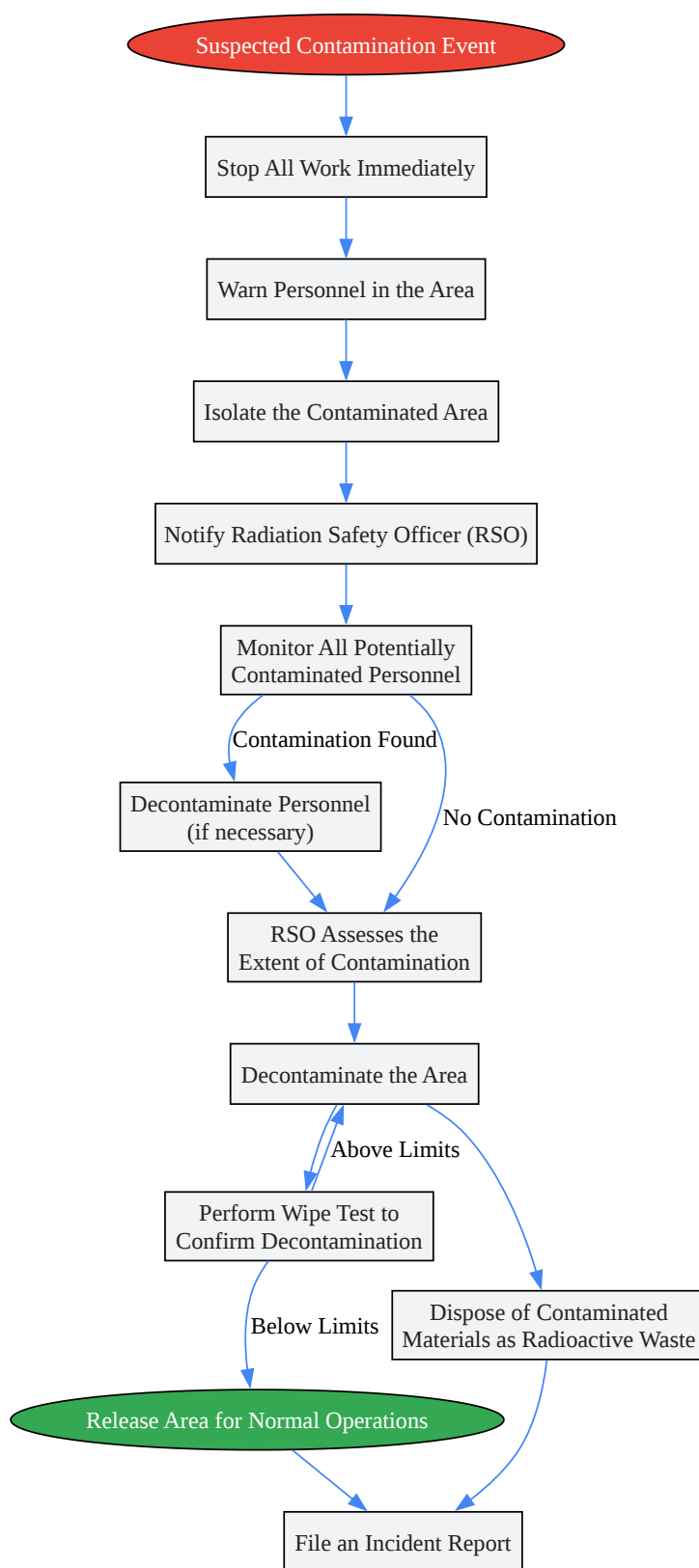
- Decontamination solution (e.g., 1-5% DTPA solution)
- Mild detergent
- Scrub brushes
- Plastic tubs for soaking
- Wipe test supplies
- Radioactive waste containers

Procedure:

- **Initial Rinse:** In a designated sink within a fume hood or glovebox, carefully rinse the glassware with water to remove any loose contamination. Collect the rinse water as liquid radioactive waste.
- **Soaking:** Place the glassware in a plastic tub filled with a decontamination solution. Allow the glassware to soak for at least one hour. For heavy contamination, a longer soaking time may be necessary.
- **Scrubbing:** Wearing appropriate gloves, use a scrub brush to clean the inside and outside of the glassware while it is submerged in the decontamination solution.
- **Rinsing:** Thoroughly rinse the glassware with deionized water, collecting the rinse water as liquid radioactive waste.
- **Drying:** Allow the glassware to air dry in a designated clean area.

- **Monitoring:** Perform a wipe test on the decontaminated glassware to ensure that the contamination levels are below the release limits.
- **Segregation:** If the glassware is still contaminated above the limits after multiple decontamination cycles, it must be disposed of as solid radioactive waste. If it is clean, it can be returned to use or disposed of as non-radioactive waste, depending on laboratory policy.

## Visualizations



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Caption: Workflow for responding to a radioactive contamination event.



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Caption: Standard workflow for handling materials inside a glovebox.

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